

Application Notes and Protocols for Methyl 6oxohexanoate in the Fragrance Industry

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Methyl 6-oxohexanoate (CAS 6654-36-0) is an organic compound with a chemical structure that suggests potential for fragrance applications, given that many aliphatic esters are utilized as fragrance ingredients. However, a comprehensive review of industry literature and specialized databases indicates that Methyl 6-oxohexanoate is not a commonly used or documented fragrance ingredient. While some general chemical suppliers describe it as a colorless liquid with a "special fragrance," more authoritative sources within the fragrance industry explicitly state it is "not for fragrance use." There is a notable absence of a defined olfactory profile, application data in consumer products, and inclusion in regulatory body listings for fragrance materials.

These application notes serve to provide a detailed overview of the available information on **Methyl 6-oxohexanoate**, clarify its status in the fragrance industry, and offer context by presenting data and protocols for structurally related and commercially relevant fragrance esters. This information is intended to guide researchers in evaluating the potential of this and similar molecules as fragrance ingredients.

Physicochemical Properties of Methyl 6oxohexanoate



A summary of the known physical and chemical properties of **Methyl 6-oxohexanoate** is presented in Table 1. This data is essential for any initial assessment of a potential fragrance ingredient, influencing factors such as volatility, solubility in fragrance bases, and stability.

Property	Value	Source	
Molecular Formula	C7H12O3	ChemBK[1]	
Molecular Weight	144.17 g/mol	American Elements[2]	
CAS Number	6654-36-0	American Elements[2]	
Appearance	Colorless liquid	ChemBK[1]	
Density	1 g/mL at 25°C	ChemBK[1]	
Boiling Point	83-86°C at 1.5 mmHg	ChemBK[1]	
Flash Point	71°C	ChemBK[1]	
Solubility	Soluble in some organic solvents (e.g., alcohols, ChemBK[1] ethers); insoluble in water.[1]		
Vapor Pressure	0.571 mmHg at 25°C	ChemBK[1]	

Olfactory Profile and Application in the Fragrance Industry

There is a significant discrepancy in the available information regarding the olfactory properties and use of **Methyl 6-oxohexanoate**.

- General Chemical Suppliers: Several chemical supplier databases describe Methyl 6oxohexanoate as having a "special fragrance" or a "strong aroma" and suggest its use in
 the "fragrance and flavor manufacturing industry" and in cosmetics to impart a specific scent.
 [1]
- Specialized Fragrance Industry Resources: In contrast, The Good Scents Company, a
 reputable and widely used database in the fragrance industry, explicitly states that Methyl 6-



oxohexanoate is "not for fragrance use." This resource provides no description of its odor, which is a strong indicator of its lack of application in perfumery.

Conclusion on Application: The absence of a defined odor profile, coupled with the statement from a key industry resource, strongly suggests that **Methyl 6-oxohexanoate** is not a commercially significant fragrance ingredient. The reasons for this could include:

- Undesirable or Weak Odor: The "special fragrance" may not be pleasant or strong enough for use in consumer products.
- Instability: The molecule, containing both an ester and an aldehyde functional group, might be unstable in certain product bases (e.g., acidic or alkaline conditions).
- Regulatory or Safety Concerns: The compound may not have been evaluated for safety for use in fragrances, or it may have shown potential for adverse effects such as skin sensitization.
- Cost of Production: The synthesis process may not be economically viable for large-scale fragrance production.

Comparative Olfactory Data of Structurally Related Esters

To provide context for researchers, Table 2 summarizes the olfactory profiles of several aliphatic esters that are widely used in the fragrance industry. These examples illustrate the types of scents that can be achieved with this chemical class.



Compound	CAS Number	Molecular Formula	Odor Profile
Methyl Hexanoate	106-70-7	C7H14O2	Fruity, pineapple, sweet, ethereal
Ethyl Hexanoate	123-66-0	C8H16O2	Fruity, pineapple, waxy, sweet
Allyl Hexanoate	123-68-2	C9H16O2	Fruity, pineapple, sweet, fatty
Methyl Salicylate	119-36-8	C8H8O3	Wintergreen, sweet, minty, medicinal
Isoamyl Acetate	123-92-2	C7H14O2	Banana, fruity, sweet, powerful

Experimental Protocols

While no specific protocols for the application of **Methyl 6-oxohexanoate** in fragrances are available, the following are general methodologies for the synthesis and evaluation of novel ester compounds as potential fragrance ingredients.

General Synthesis of Aliphatic Esters (Fischer Esterification)

This protocol describes a general method for synthesizing an ester from a carboxylic acid and an alcohol, which could be adapted for the synthesis of **Methyl 6-oxohexanoate** from 6-oxohexanoic acid and methanol.

Materials:

- Carboxylic acid (e.g., 6-oxohexanoic acid)
- Alcohol (e.g., methanol)
- Strong acid catalyst (e.g., concentrated sulfuric acid)
- Anhydrous sodium sulfate or magnesium sulfate



- Sodium bicarbonate solution (5%)
- Saturated sodium chloride solution (brine)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, distillation apparatus)

Procedure:

- In a round-bottom flask, combine the carboxylic acid and a slight excess of the alcohol.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude ester by distillation.
- Characterize the final product using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Olfactory Evaluation of a Novel Compound

This protocol outlines the steps for a preliminary sensory evaluation of a newly synthesized compound.

Materials:

Purified compound



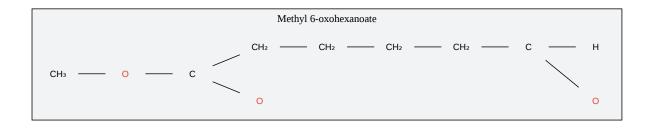
- Ethanol (perfumer's grade, odorless)
- Glass vials
- Perfumer's smelling strips (blotters)

Procedure:

- Prepare a 10% solution of the compound in ethanol.
- Dip a smelling strip into the solution, ensuring not to oversaturate it.
- Allow the solvent to evaporate for a few seconds.
- Evaluate the odor at different time points (top note, middle note, and base note) over several hours.
- Record the odor characteristics using descriptive terms (e.g., fruity, floral, woody, citrus, green, spicy).
- Note the perceived intensity and tenacity (how long the odor lasts).
- For a more detailed evaluation, prepare further dilutions (e.g., 1%, 0.1%) to assess the odor profile at different concentrations.

Diagrams

Chemical Structure of Methyl 6-oxohexanoate

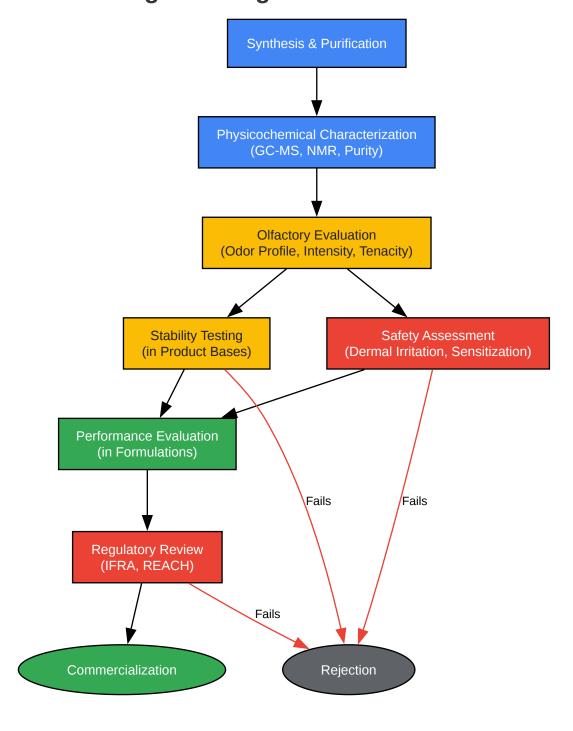




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Caption: Chemical structure of Methyl 6-oxohexanoate.

Workflow for Fragrance Ingredient Evaluation



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References

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- 2. EP0838215B1 Use of unsaturated aliphatic esters in perfumery Google Patents [patents.google.com]
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